

# Application of K-14585 in Vascular Response Studies: Application Notes and Protocols

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## Compound of Interest

Compound Name: K-14585

Cat. No.: B15623342

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## Introduction

**K-14585** is a novel peptidomimetic compound that acts as a modulator of Proteinase-Activated Receptor-2 (PAR2), a G protein-coupled receptor implicated in a variety of physiological and pathological processes, including inflammation and vascular responses.[1] This document provides detailed application notes and experimental protocols for the use of **K-14585** in studying vascular responses, tailored for researchers, scientists, and professionals in drug development.

**K-14585** exhibits a complex pharmacological profile, demonstrating a dual effect on PAR2-mediated signaling. At lower micromolar concentrations, it acts as an antagonist of Gq/11-dependent pathways. However, at higher concentrations, it can display agonist activity on certain signaling pathways, such as the p38 MAP kinase pathway, independent of Gq/11 activation.[1][2] This biased agonism makes **K-14585** a valuable tool for dissecting the specific signaling cascades downstream of PAR2 activation in the vasculature.

## Data Presentation

The following tables summarize the quantitative data regarding the activity of **K-14585** from various in vitro studies.

Table 1: Inhibitory Activity of **K-14585** on PAR2-Mediated Responses

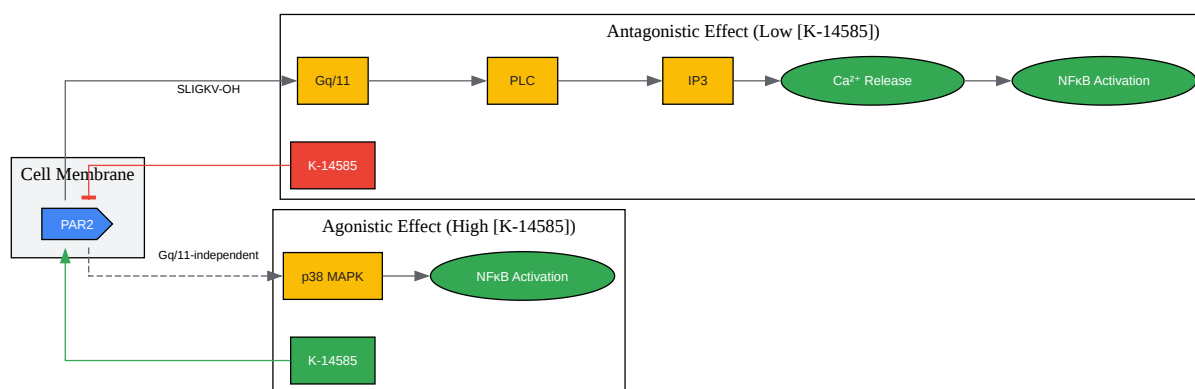
Parameter	Cell Line/System	PAR2 Activator	K-14585 Concentration	Observed Effect	Reference
Ki Value	Human PAR2	[3H]-2-furoyl-LIGRL-NH2	0.627 $\mu$ M	Competitive inhibition of radioligand binding	[3]
Ca <sup>2+</sup> Mobilization	Primary Human Keratinocytes	SLIGKV-OH	Not specified	~60% decrease in Ca <sup>2+</sup> mobilization	[3]
Inositol Phosphate Production	PAR2-expressing NCTC2544 cells	SLIGKV-OH	5 $\mu$ M and 30 $\mu$ M	65-70% reduction	[4]
p65 NF $\kappa$ B Phosphorylation	PAR2-expressing NCTC2544 cells	SLIGKV-OH	5 $\mu$ M	Inhibition	[2]
NF $\kappa$ B-DNA Binding	PAR2-expressing NCTC2544 cells	SLIGKV-OH	5 $\mu$ M	Inhibition	[2]
IL-8 Production	PAR2-expressing NCTC2544 cells	SLIGKV-OH	5 $\mu$ M	Inhibition	[2]
Vascular Relaxation	Rat-isolated aorta	SLIGRL-NH2	10 $\mu$ M	Competitive inhibition	[3]

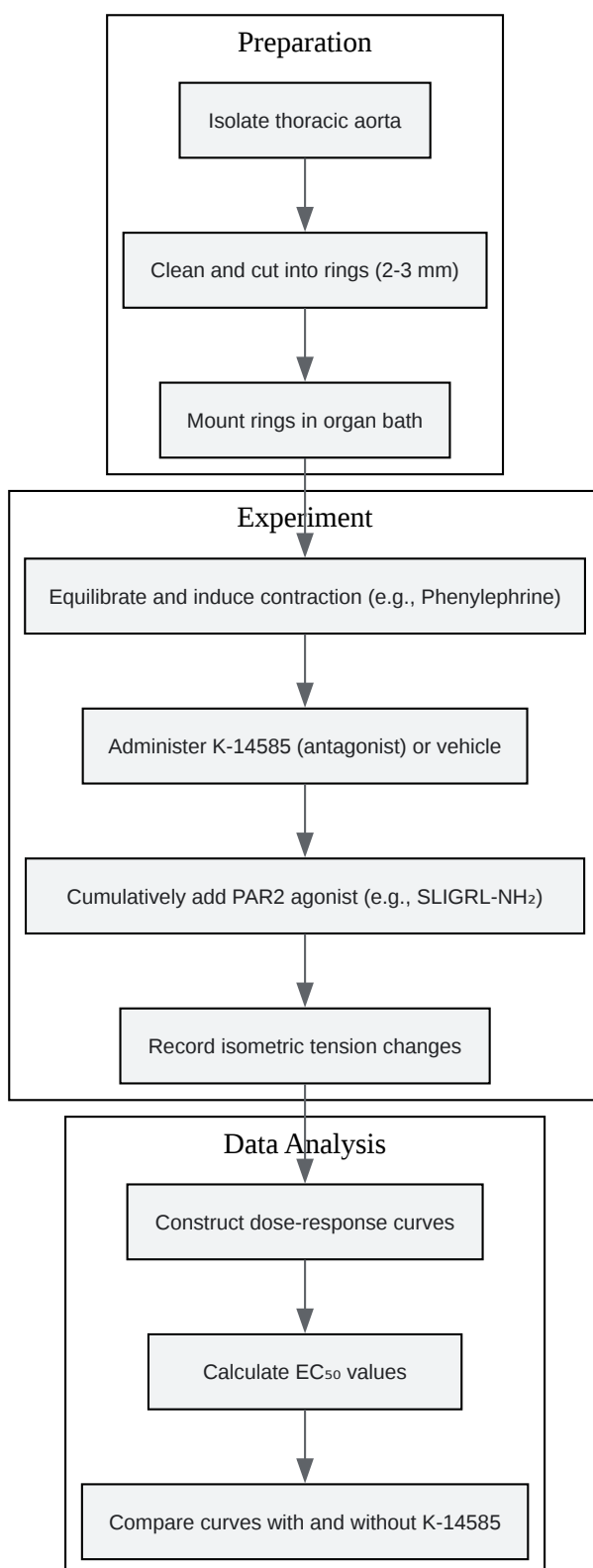
Table 2: Agonist Activity of **K-14585** on PAR2-Mediated Responses

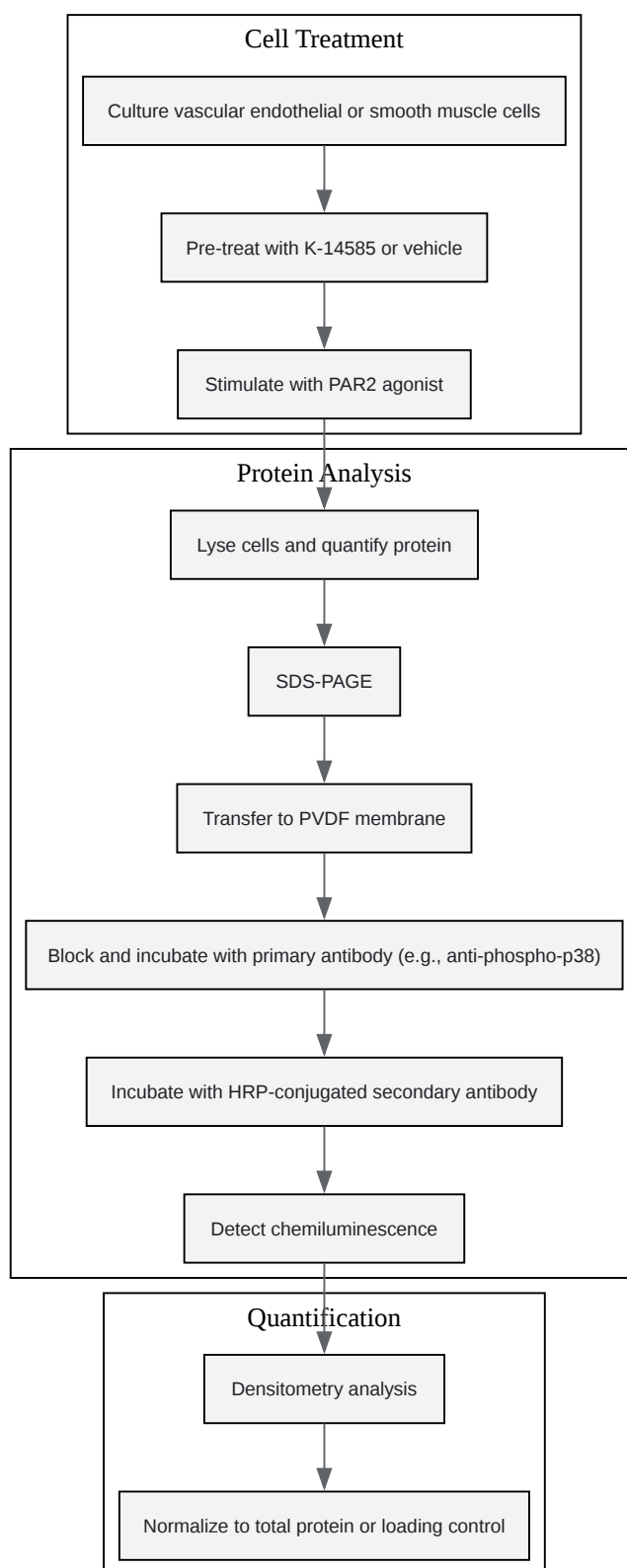
Parameter	Cell Line/System	K-14585 Concentration	Observed Effect	Reference
p38 MAP Kinase Phosphorylation	PAR2-expressing NCTC2544 cells	30 $\mu$ M	Stimulation	<a href="#">[2]</a>
NFkB Reporter Activity	PAR2-expressing NCTC2544 cells	30 $\mu$ M	Stimulation (comparable to SLIGKV-OH)	<a href="#">[2]</a>
IL-8 Production	PAR2-expressing NCTC2544 cells	30 $\mu$ M	Increase	<a href="#">[2]</a>

## Signaling Pathways

The following diagrams illustrate the signaling pathways modulated by **K-14585**.







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## References

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- 2. researchgate.net [researchgate.net]
- 3. Novel antagonists for proteinase-activated receptor 2: inhibition of cellular and vascular responses in vitro and in vivo - PMC [pmc.ncbi.nlm.nih.gov]
- 4. The novel PAR2 ligand C391 blocks multiple PAR2 signalling pathways in vitro and in vivo - PMC [pmc.ncbi.nlm.nih.gov]
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